

Application Notes and Protocols for the MBIMPH Fast-Track Publication Process

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

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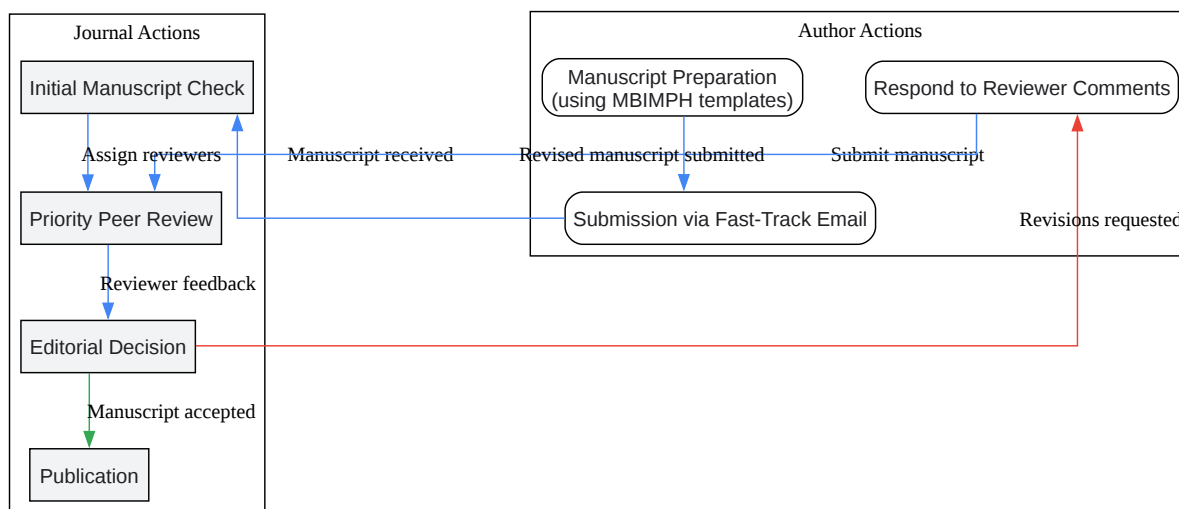
Introduction

These application notes provide a comprehensive guide to the fast-track publication process offered by MB International Media and Publishing House (**MBIMPH**). It appears there may be a misunderstanding, as "**Mbimph**" refers to the publishing house and not a specific protein or molecular pathway. Therefore, the following sections detail the manuscript submission and publication protocols for researchers seeking expedited review and publication of their work through **MBIMPH**'s associated journals, such as the UTTAR PRADESH JOURNAL OF ZOOLOGY.

The fast-track option is designed for high-quality, time-sensitive research and aims to significantly reduce the time from submission to publication.^{[1][2]} This process involves priority peer review and accelerated editorial decisions.^[1]

I. The MBIMPH Fast-Track Publication Workflow

The fast-track submission process at **MBIMPH** is a streamlined pathway for rapid manuscript processing. It is offered at no extra charge.^[3] The workflow is designed to move a manuscript from submission to a final decision in an expedited manner.



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Figure 1. A diagram illustrating the key stages of the **MBIMPH** fast-track publication workflow.

II. Quantitative Overview of Manuscript Types

MBIMPH journals accept various types of manuscripts. The following table summarizes the key quantitative requirements for different article categories, providing a clear comparison for authors to determine the best fit for their research.

Manuscript Type	Advised Word Count	Figures/Tables	Key References
Original Research Paper	3000-6000	Max 15	Not Specified
Short Communication	2500-3500	2-3	15-20
Minireview Papers	3000-6000	2-3	30-70
Review Papers	5000-9000	3-5	50-150
Scholarly Book Review	Within 1800	Not Specified	2-5

Table 1: Summary of manuscript specifications for submission to **MBIMPH** journals.[\[4\]](#)[\[5\]](#)

III. Experimental Protocols for Fast-Track Submission

This section provides a detailed methodology for preparing and submitting a manuscript to the **MBIMPH** fast-track process.

Protocol 1: Manuscript Preparation

- Content and Structure:
 - Original Research Papers: Must include Abstract, Introduction, Methodology, Results, Discussion, Conclusion, Acknowledgements, Competing Interests, Authors' Contributions, Consent, and Ethical approval.[\[4\]](#)
 - Short Communications: Should follow the same structure as an Original Research Paper and demonstrate a 'proof of principle'.[\[4\]](#)
 - Review Articles: Should be based on published articles and not contain unpublished data.[\[5\]](#)
- Formatting:

- Download the appropriate manuscript template (Word or LaTeX) from the **MBIMPH** website.[3]
- Ensure all units of measurement are in the International System of Units (SI).[5]
- Place tables and figures within the text where they are first discussed.[5]
- Authorship and AI Policy:
 - The submitting author is responsible for the manuscript during submission and peer review.[4]
 - Generative AI technologies cannot be listed as an author. Any use of AI in writing or creating visuals must be disclosed, and the author is responsible for the factual accuracy of the content.[4]

Protocol 2: Fast-Track Submission Process

- Finalize Manuscript: Ensure all co-authors have approved the final version of the manuscript.
- Prepare Submission Email:
 - Address the email to the dedicated fast-track submission address:
UPJOZ.fast@sendmanuscript.org for the UTTAR PRADESH JOURNAL OF ZOOLOGY.[3]
 - The subject line should clearly indicate a fast-track submission.
- Attach Files:
 - Attach the manuscript file in PDF (.pdf) or Word (.doc, .docx, .rtf) format.[4]
 - Download and complete the Manuscript Submission Form to be included with the submission.[3]
- Send Submission: Send the email with the attached manuscript and submission form.

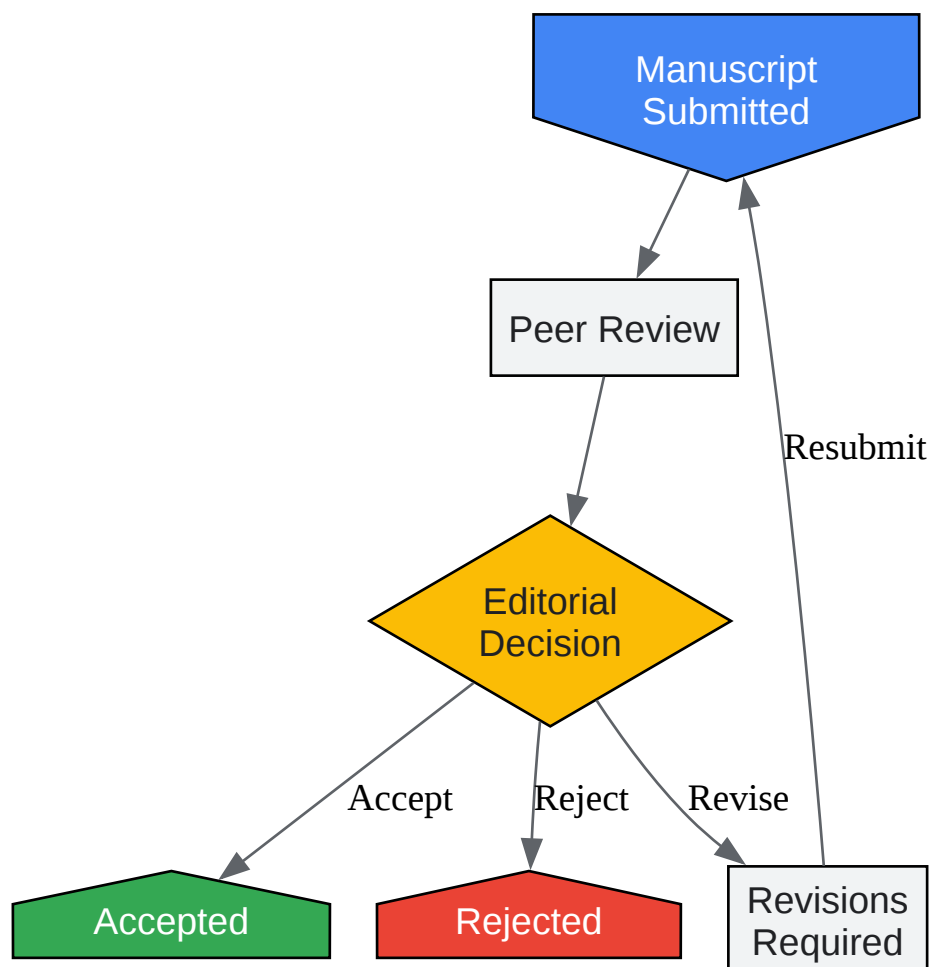


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Figure 2. A step-by-step workflow for preparing and submitting a manuscript for fast-track review.

IV. Manuscript Review and Publication Pathway

The "pathway" of a manuscript through the publication process involves several key decision points and actions. The fast-track process is designed to expedite each step.



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Figure 3. The decision pathway for a manuscript submitted for fast-track publication.

Manuscript Withdrawal Policy

It is important to note that withdrawing a manuscript after it has been accepted for publication is not permitted. Withdrawal of a manuscript after submission to the publisher for processing will incur a significant penalty.^[5]

By following these application notes and protocols, researchers can effectively navigate the **MBIMPH** fast-track publication process, increasing the likelihood of a smooth and rapid journey from submission to publication.

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- To cite this document: BenchChem. [Application Notes and Protocols for the MBIMPH Fast-Track Publication Process]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b16073108#mbimph-fast-track-publication-process]

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